

Essential Guide to the Proper Disposal of Cyclo(Ala-Gly)

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Compound of Interest

Compound Name: Cyclo(Ala-Gly)

Cat. No.: B051597

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This document provides crucial safety and logistical information for the proper disposal of **Cyclo(Ala-Gly)**, also known as (S)-3-Methylpiperazine-2,5-dione. Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure laboratory safety and environmental compliance. While specific hazard data for **Cyclo(Ala-Gly)** is not extensively documented, it is imperative to treat it as a potentially hazardous chemical and follow standard laboratory chemical waste disposal protocols.[1][2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Cyclo(Ala-Gly)** is provided in the table below. This information is valuable for a preliminary risk assessment and for ensuring compatible waste storage.

Property	Value	Reference
CAS Number	4526-77-6	[3]
Molecular Formula	C ₅ H ₈ N ₂ O ₂	[4]
Molecular Weight	128.13 g/mol	[4]
Appearance	White Powder / White crystalline	
Purity	Typically ≥95% for research grades	
Storage Conditions	Store at < -15°C to 0-8°C	

Step-by-Step Disposal Protocol

The disposal of **Cyclo(Ala-Gly)** must be conducted in accordance with local, state, and federal regulations. The following is a general, procedural guide for its safe management as laboratory chemical waste.

Personal Protective Equipment (PPE)

Before handling **Cyclo(Ala-Gly)** for disposal, it is essential to wear appropriate Personal Protective Equipment (PPE) to minimize exposure. This includes:

- Safety Goggles: To protect against accidental splashes or dust.
- Lab Coat: To protect clothing and skin.
- Chemical-Resistant Gloves: Nitrile or other suitable gloves should be worn.

Waste Identification and Segregation

Proper identification and segregation are the foundational steps for safe chemical waste disposal.

- Waste Classification: All waste containing **Cyclo(Ala-Gly)** must be classified as chemical waste. This includes the pure compound, solutions, and any contaminated materials such as

weighing paper, pipette tips, and gloves.

- Segregation: Keep **Cyclo(Ala-Gly)** waste separate from other waste streams to prevent inadvertent and potentially hazardous chemical reactions.

Waste Collection and Containment

All chemical waste must be stored in appropriate containers.

- Solid Waste:
 - Place unused or expired **Cyclo(Ala-Gly)** powder into a clearly labeled, sealed, and chemically compatible container designated for solid chemical waste.
 - Collect contaminated disposable items (e.g., weighing paper, gloves) in a separate, clearly labeled waste bag or container.
- Liquid Waste:
 - Collect all solutions containing **Cyclo(Ala-Gly)** in a dedicated, sealed, and leak-proof waste container. The original container is often a suitable choice for waste storage.
- Container Requirements:
 - Containers must be in good condition, free from damage or leaks, and have a secure, tight-fitting cap.
 - Do not overfill containers; leave at least one inch of headspace to allow for expansion.

Labeling and Storage

Properly labeled waste containers are critical for safety and regulatory compliance.

- Labeling: All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste" or "Chemical Waste".
 - The full chemical name: "**Cyclo(Ala-Gly)**".

- The approximate quantity of the waste.
- The date of accumulation.
- Known hazards (e.g., "Caution: Toxicological properties not fully investigated").
- Storage:
 - Store labeled waste containers in a designated and secure Satellite Accumulation Area (SAA) at or near the point of generation.
 - This area should be away from general laboratory traffic.

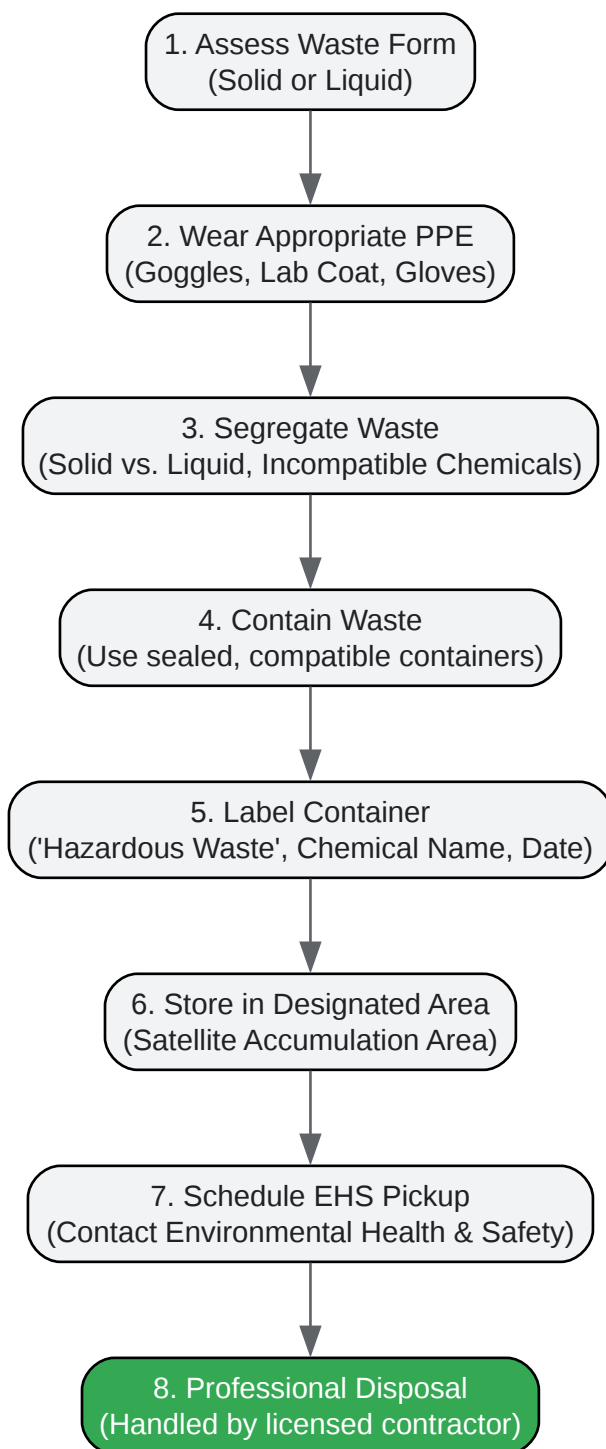
Disposal

The final disposal of chemical waste must be handled by trained professionals.

- Do Not Use Sink or Trash Disposal: Never dispose of **Cyclo(Ala-Gly)** or its containers in the regular trash or down the drain. This can lead to environmental contamination and is a violation of regulations.
- Contact Environmental Health & Safety (EHS): Your institution's EHS office is the designated authority for chemical waste disposal. Contact them to schedule a waste pickup. They will ensure the waste is handled and disposed of by a licensed hazardous waste contractor.

Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **Cyclo(Ala-Gly)**.



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Caption: Workflow for the proper disposal of **Cyclo(Ala-Gly)**.

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